

In-Depth Technical Guide: PF-06282999

Irreversible Inhibition Kinetics

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Compound of Interest

Compound Name: PF-06282999

Cat. No.: B609969

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Executive Summary

PF-06282999 is a potent and selective, mechanism-based irreversible inhibitor of myeloperoxidase (MPO), a heme peroxidase implicated in a variety of inflammatory and cardiovascular diseases.^[1] Its mode of action involves covalent, time-dependent inactivation of the enzyme, contingent on MPO's catalytic cycle.^[1] This guide provides a comprehensive overview of the irreversible inhibition kinetics of **PF-06282999**, including quantitative kinetic parameters, detailed experimental methodologies, and the relevant signaling pathway, to support further research and development efforts in this area.

Quantitative Inhibition Kinetics

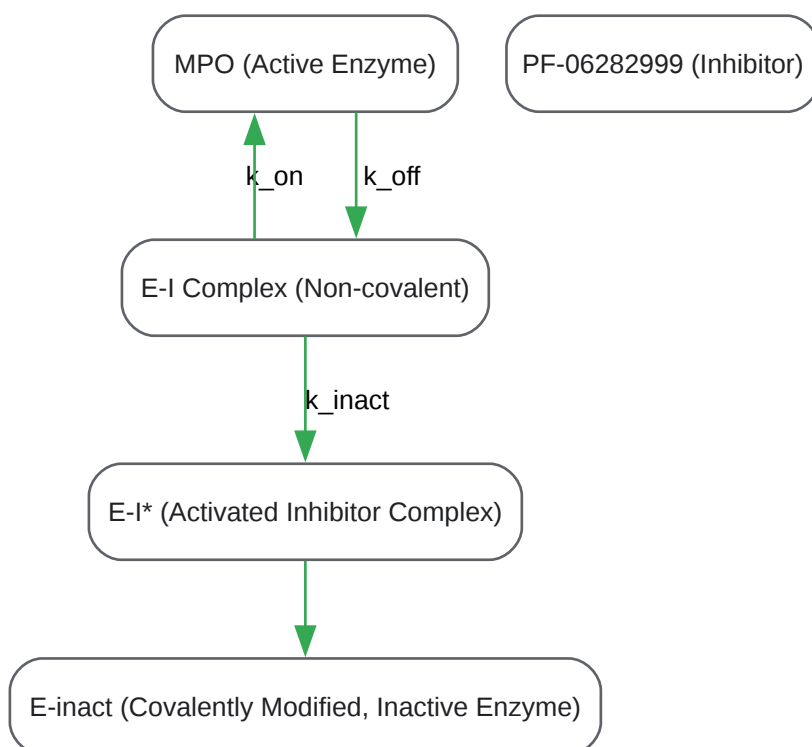
The inhibitory activity of **PF-06282999** against myeloperoxidase has been characterized using various in vitro and cell-based assays. The key quantitative parameters are summarized in the table below.

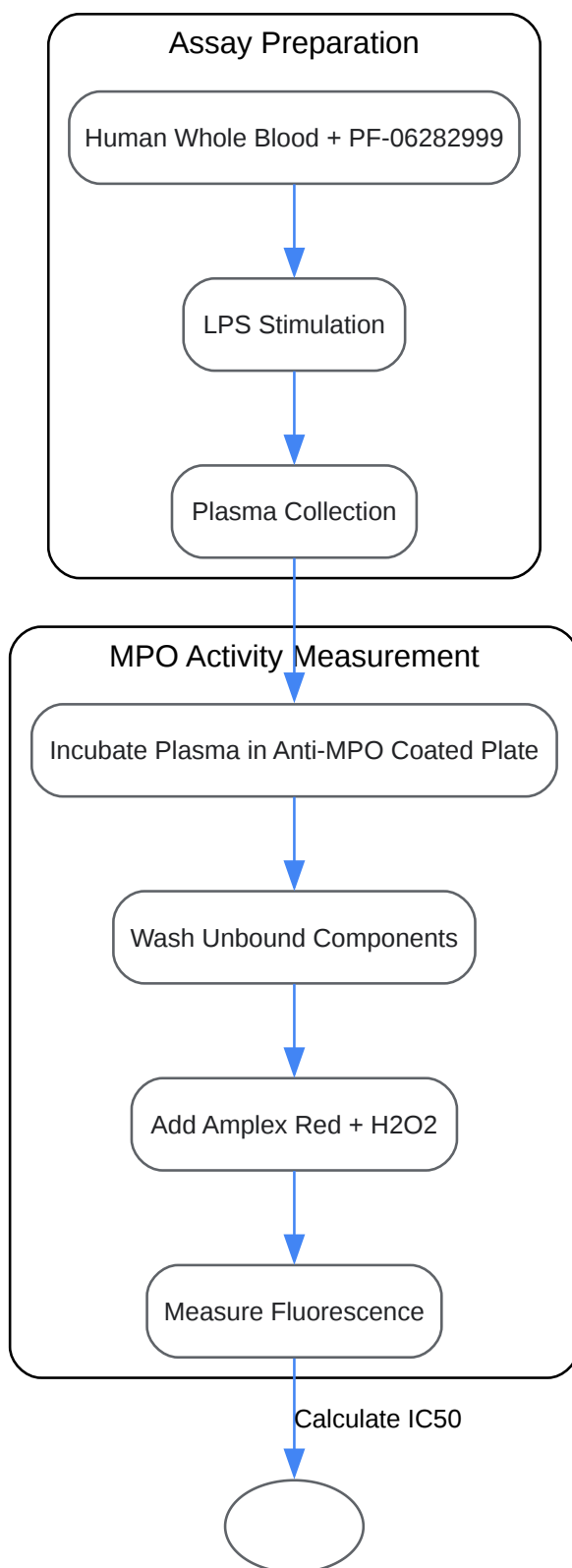
| Parameter | Value | Assay Conditions | Source |
|------------------------------------|---|---|----------------------|
| k _{inact} | 0.13 ± 0.01 s ⁻¹ | Recombinant human MPO | Ruggeri et al., 2015 |
| K _I | 1.1 ± 0.3 μM | Recombinant human MPO | Ruggeri et al., 2015 |
| k _{inact} /K _I | 118,000 M ⁻¹ s ⁻¹ | Recombinant human MPO | Ruggeri et al., 2015 |
| Partition Ratio | 6.5 | Recombinant human MPO | Ruggeri et al., 2015 |
| IC ₅₀ | 1.9 μM | LPS-stimulated human whole blood | [2][3] |
| EC ₅₀ | 3.8 μM | Total PF-06282999 in plasma | [4][5] |
| IC ₅₀ | 0.63 μM | MPO-catalyzed H ₂ O ₂ consumption | |
| IC ₅₀ | 1.23 μM | MPO-catalyzed HOCl production | |

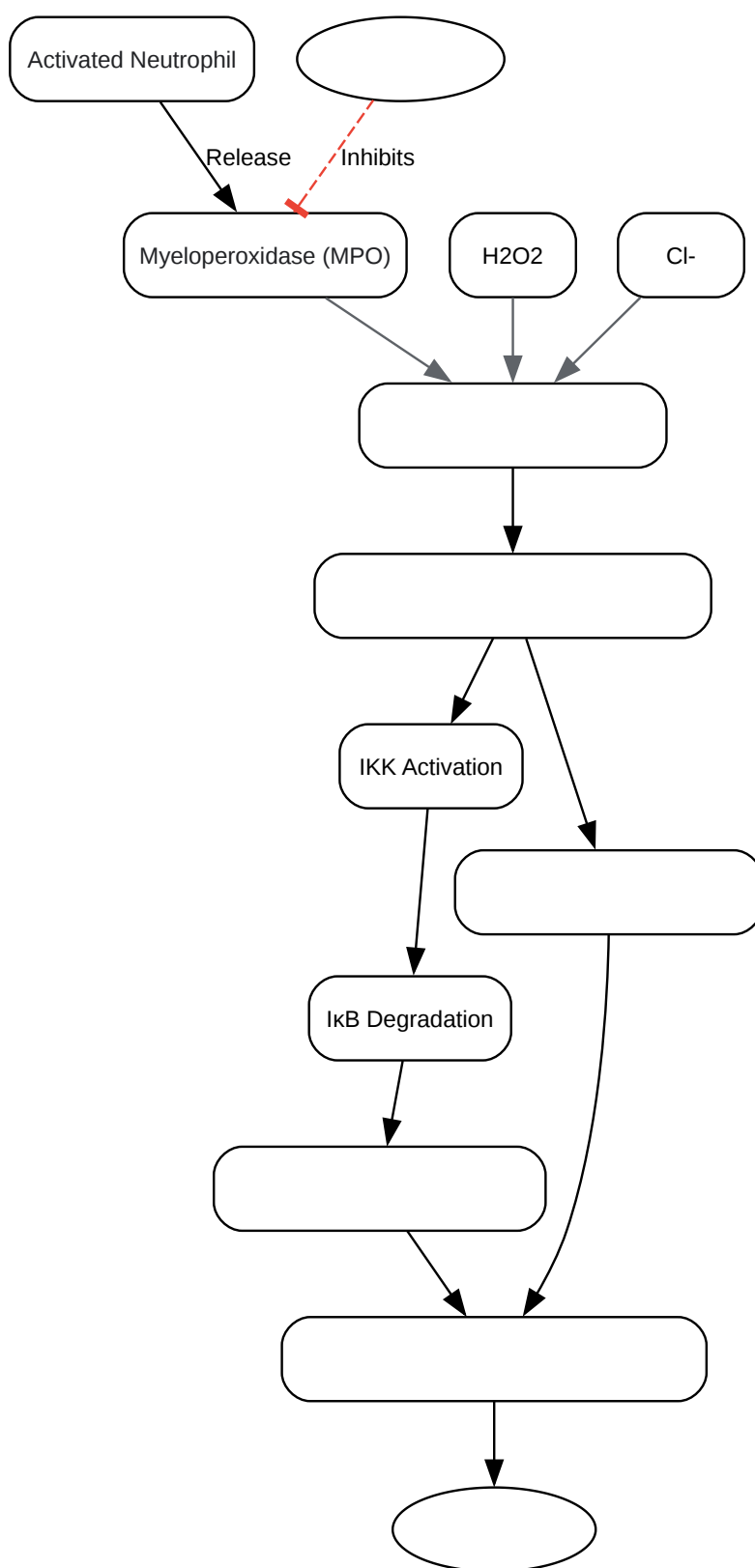
Mechanism of Irreversible Inhibition

PF-06282999 acts as a mechanism-based inhibitor, meaning it requires catalytic turnover by the target enzyme, MPO, to be converted into a reactive species that then covalently modifies and inactivates the enzyme. This leads to a time-dependent inhibition profile. The thiouracil moiety of **PF-06282999** is crucial for this activity.

The process can be conceptualized by the following logical relationship:







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